

Personal protective equipment for handling 4,4'-Dinitrocarbanilide-d8

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Compound of Interest

Compound Name: 4,4'-Dinitrocarbanilide-d8

Cat. No.: B565505

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Essential Safety and Handling Guide for 4,4'-Dinitrocarbanilide-d8

This guide provides crucial safety and logistical information for the handling and disposal of **4,4'-Dinitrocarbanilide-d8** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical Identifier and Properties:

Property	Value
Chemical Name	1,3-bis(4-nitrophenyl)urea-d8
Synonyms	N,N'-Bis(p-nitrophenyl)urea-d8, 4,4'-Dinitrodiphenylurea-d8, DNC-d8[1][2]
CAS Number	1156508-87-0[1][2][3][4]
Molecular Formula	C13H2D8N4O5[1]
Molecular Weight	310.29 g/mol [1][2]
Appearance	Yellow solid[1]
Storage	2-8°C[1]

Hazard Identification and Personal Protective Equipment (PPE)

The non-deuterated form, 4,4'-Dinitrocarbanilide, is classified with the following hazards:

- H315: Causes skin irritation[5][6]
- H319: Causes serious eye irritation[5][6]
- H335: May cause respiratory irritation[5][6]

Given the similar chemical structure, **4,4'-Dinitrocarbanilide-d8** should be handled with the same precautions. The following personal protective equipment is mandatory:

- Hand Protection: Wear chemically compatible, disposable gloves (e.g., nitrile) at all times.[7][8][9] Gloves should be inspected before use and changed frequently, especially after direct contact with the substance.
- Eye and Face Protection: Use safety glasses with side shields or chemical safety goggles.[7][8] A face shield may be required for operations with a higher risk of splashing or dust generation.[7]
- Skin and Body Protection: A laboratory coat or coveralls should be worn to prevent skin contact.[7][8] Ensure clothing is buttoned and sleeves are down.
- Respiratory Protection: Handle the solid in a well-ventilated area, preferably within a certified chemical fume hood, to minimize dust inhalation.[5] If a fume hood is not available or if significant dust is generated, a respirator may be necessary.[9]

Operational Plan: Step-by-Step Handling Procedure

1. Preparation and Engineering Controls:

- Designate a specific area for handling **4,4'-Dinitrocarbanilide-d8**, preferably within a chemical fume hood.
- Ensure a safety shower and eyewash station are readily accessible.
- Assemble all necessary equipment and reagents before starting work.

2. Weighing and Aliquoting:

- Perform all weighing and handling of the solid compound within a chemical fume hood to contain any dust.
- Use appropriate tools (e.g., spatulas) to handle the material. Avoid creating dust clouds.
- Close the container tightly after use.[\[5\]](#)

3. Solution Preparation:

- When dissolving the compound, add the solid to the solvent slowly to avoid splashing.
- If heating is required, use a controlled heating source (e.g., a heating mantle with a stirrer) and ensure proper ventilation.

4. Post-Handling:

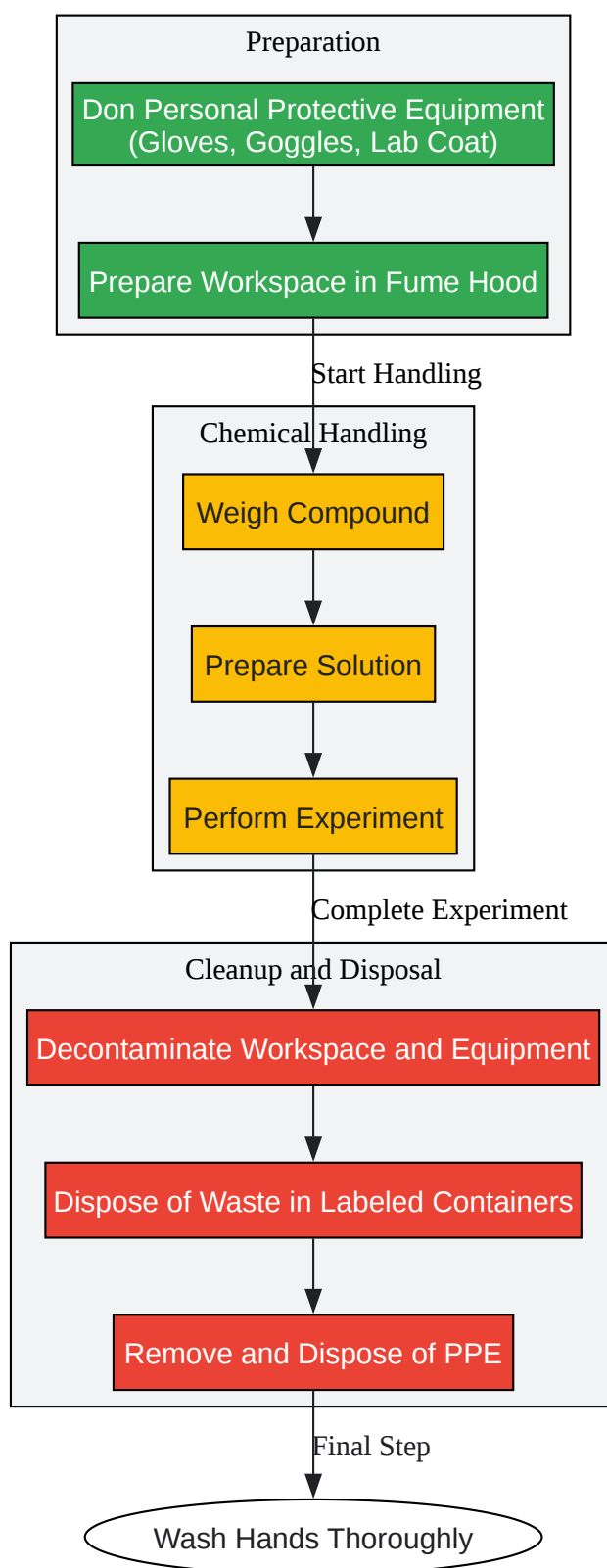
- Decontaminate all surfaces and equipment that may have come into contact with the chemical.
- Wash hands thoroughly with soap and water after removing gloves.[\[9\]](#)

Disposal Plan

- **Waste Collection:** All solid waste contaminated with **4,4'-Dinitrocarbanilide-d8** (e.g., used gloves, weigh boats, paper towels) should be collected in a designated, labeled hazardous waste container.
- **Liquid Waste:** Solutions containing this compound should be collected in a separate, labeled hazardous waste container.
- **Disposal Route:** Dispose of all waste through your institution's environmental health and safety office, following all local, state, and federal regulations.[\[5\]](#) Do not dispose of this chemical down the drain or in regular trash.

Experimental Workflow

Below is a generalized workflow for handling **4,4'-Dinitrocarbanilide-d8** in a laboratory setting.



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Caption: Workflow for Safe Handling of **4,4'-Dinitrocarbanilide-d8**.

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